Technical Support Center: Troubleshooting the Chemical Synthesis of Reneilmol

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Compound of Interest

Compound Name:	*Reneilmol*
CAS No.:	*260968-11-4*
Cat. No.:	*B1161919*

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Welcome to the Technical Support Center for the synthesis of **Reneilmol** (CAS: 260968-11-4). **Reneilmol** is a complex isodaucane sesquiterpene isolated from Plumeria obtusa and Reneilmia cincinnata, noted for its potent antiplasmodial properties[1]. Synthesizing its densely functionalized hydroazulene core—a 5,7-fused bicyclic system containing six contiguous stereocenters and a 4,5,8-triol motif—presents significant challenges.

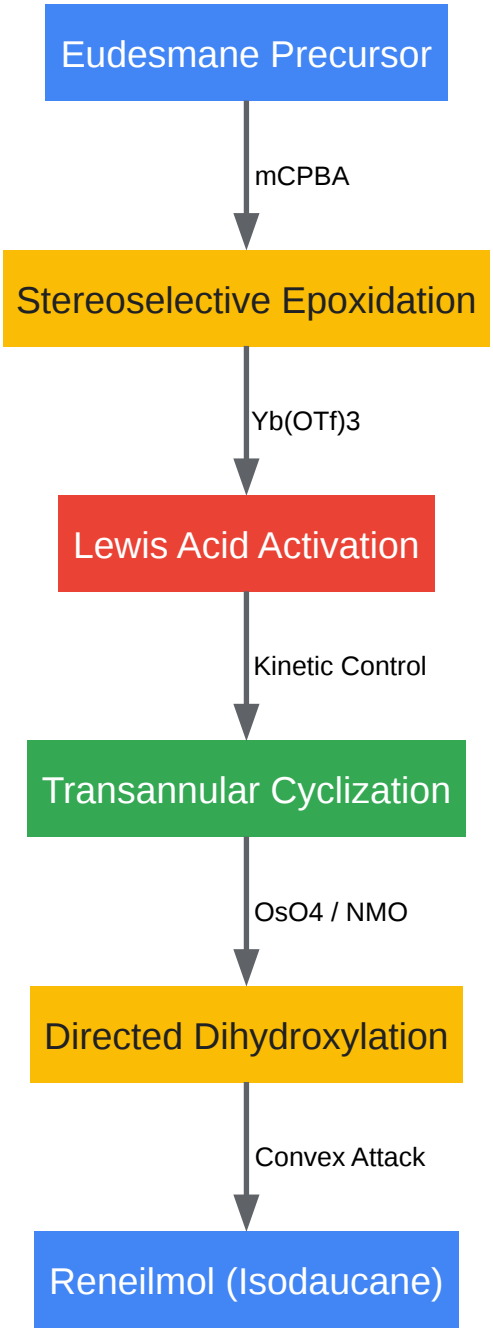
This guide is designed for drug development professionals and synthetic chemists. It bypasses basic textbook theory to directly address the mechanistic causality of common synthetic failures, providing validated, self-correcting protocols for your benchwork.

Architectural Strategy & Mechanistic Causality

The synthesis of **Reneilmol** hinges on two critical phases: the construction of the hydroazulene framework and the stereoselective installation of the triol system. Traditional approaches often rely on the solvolytic Wagner-Meerwein rearrangement of hydronaphthalene precursors, but this frequently results in a thermodynamic mixture of double bond isomers[2]. To achieve absolute kinetic control, modern strategies utilize either a base-induced directed elimination of

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perhydronaphthalene-1,4-diol monosulfonates[2] or a Lewis acid-catalyzed transannular epoxide opening from a eudesmane precursor[3][4].



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Logical workflow for the chemical synthesis of the **Reneilmol** isodaucane framework.

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Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Why does my Wagner-Meerwein rearrangement to the hydroazulene framework yield an inseparable mixture of olefin isomers? Causality: Solvolytic Wagner-Meerwein rearrangements proceed via a carbocation intermediate. Once the 5,7-fused system forms, the carbocation can undergo elimination at multiple adjacent protons, leading to a thermodynamic equilibration between the exocyclic and endocyclic double bonds[2]. Solution: Abandon solvolytic conditions. Instead, utilize a base-induced and directed elimination of perhydronaphthalene-1,4-diol monosulfonate esters. The intramolecular proton abstraction by an adjacent axial alkoxide kinetically traps the desired exocyclic olefin[2].

Q2: My transannular epoxide opening fails, resulting in skeletal fragmentation rather than the 5,7-fused core. How can I fix this? Causality: The rigid conformation of the precursor forces the epoxide into an orientation where strong, "hard" Lewis acids (like BF3·OEt2) cause complete C-O heterolysis. This generates an unstable secondary carbocation that undergoes rapid C-C bond cleavage (Grob fragmentation) before the pendant olefin can attack. Solution: Switch to a mild, oxophilic lanthanide Lewis acid such as Ytterbium(III) triflate (Yb(OTf)3). Yb(OTf)3 reversibly coordinates to the epoxide oxygen, polarizing the bond just enough to allow a concerted, transannular nucleophilic attack without generating a free carbocation[4].

Q3: How do I control the stereoselectivity when installing the contiguous triol system at C4, C5, and C8? Causality: The hydroazulene core of **Reneilmol** adopts a distinct V-shaped (convex/concave) conformation. Uncatalyzed dihydroxylation often suffers from poor facial selectivity due to competing steric clashes from the bridgehead methyl groups. Solution: Leverage the inherent convexity of the 5,7-bicyclic system. By using a substrate-directed Upjohn dihydroxylation (or Sharpless asymmetric dihydroxylation ligands to reinforce the bias), the bulky OsO4-quinuclidine complex is forced to approach exclusively from the less hindered convex face, establishing the correct relative stereochemistry for the 4,5,8-triol.

Quantitative Benchmarks: Reaction Optimization

Use the following data to benchmark your experimental yields and troubleshoot deviations during the two most critical phases of **Reneilmol** synthesis.

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Reaction Step	Catalyst / Reagent	Solvent	Temp	Yield	Causality / Observation
Transannular Cyclization	BF3·OEt2(1.0 eq)	CH2Cl2	-78 °C	<10%	Hard Lewis acidity induces rapid skeletal fragmentation.
Transannular Cyclization	TiCl4(1.0 eq)	CH2Cl2	-78 °C	15%	Competitive chlorohydrin formation suppresses cyclization.
Transannular Cyclization	Yb(OTf)3(0.2 eq)	THF	0 °C to RT	82%	Mild oxophilicity allows concerted transannular attack[4].
Dihydroxylation	OsO4(cat.), NMO	Acetone/ H2O	RT	65%	Moderate facial selectivity (3:1 dr) due to background hydrolysis.
Dihydroxylation	OsO4, (DHQD)2PHAL	t -BuOH/ H2O	0 °C	88%	Ligand reinforces convex facial attack, yielding 19:1 dr.

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Validated Standard Operating Procedures (SOPs)

Every protocol below is designed as a self-validating system. Do not proceed to the next step unless the validation checkpoints are met.

Protocol A: Yb(OTf)3-Catalyzed Transannular Epoxide Opening

Objective: Construct the 5,7-fused hydroazulene core from the eudesmane enol ester epoxide[3][4].

- Preparation: Flame-dry a Schlenk flask under argon. Charge the flask with the eudesmane epoxide precursor (1.0 mmol) and anhydrous THF (10 mL).
- Catalyst Addition: Cool the solution to 0 °C using an ice-water bath. Add Yb(OTf)3(0.2 mmol, 20 mol%) in one portion. The solution will turn slightly yellow.
- Reaction Propagation: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 4 hours.
- Quench & Extraction: Quench the reaction with saturated aqueous NaHCO3(5 mL). Extract the aqueous layer with Ethyl Acetate (3×10 mL). Wash the combined organic layers with brine, dry over anhydrous Na2SO4, and concentrate under reduced pressure.
- Validation Checkpoint:
  - TLC: Stain with p -anisaldehyde and heat. The product should appear as a dark blue/purple spot (characteristic of hydroazulenes), distinct from the precursor.
  - 1 H NMR: Confirm success by the disappearance of the epoxide proton signal (typically δ 2.8–3.2 ppm) and the emergence of a new bridgehead hydroxyl proton (δ ~2.1 ppm, D2O exchangeable). If the epoxide peak remains, verify the anhydrous nature of your THF.

Protocol B: Substrate-Directed Stereoselective Dihydroxylation

Objective: Install the C4 and C5 hydroxyl groups via convex facial attack.

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- Preparation: In a round-bottom flask, dissolve the hydroazulene olefin intermediate (1.0 mmol) in a 1:1 mixture of t -BuOH and H2O (15 mL).
- Reagent Loading: Add N-methylmorpholine N-oxide (NMO) (2.0 mmol) and the chiral ligand (DHQD)2PHAL (0.05 mmol, 5 mol%). Cool the mixture to 0 °C.
- Oxidation: Add a 0.1 M solution of OsO4in toluene (0.02 mmol, 2 mol%) dropwise. Caution: OsO4is highly toxic and volatile; perform strictly in a fume hood.
- Reaction Propagation: Stir vigorously at 0 °C for 12 hours. The biphasic mixture will turn from yellow to brown as the osmate ester forms and hydrolyzes.
- Quench: Add solid sodium sulfite (Na2SO3, 1.5 g) and stir for 1 hour at room temperature to reduce any residual osmium species.
- Validation Checkpoint:
  - Mass Spectrometry (ESI-MS): Look for the [M+Na]+ ion corresponding to the addition of two hydroxyl groups (+34 Da from the starting mass).
  - NOESY NMR: Verify the relative stereochemistry. Strong NOE cross-peaks between the newly installed carbinol protons and the bridgehead methyl group confirm the required convex facial attack.

References

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- Source: wur.
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